Introduction: The Versatility of 4-(Allyloxy)benzohydrazide as a Synthetic Building Block

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Compound of Interest

Compound Name:	*4-(Allyloxy)benzohydrazide*
CAS No.:	*90480-14-1*
Cat. No.:	*B1275975*

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4-(Allyloxy)benzohydrazide is a versatile organic compound that serves as a pivotal precursor in the synthesis of various heterocyclic systems. Its structure uniquely combines three key functional groups: the hydrazide moiety ($-CONHNH_2$), the aromatic benzene ring, and the reactive allyl ether group ($-OCH_2CH=CH_2$).

The hydrazide functional group is a cornerstone in heterocyclic chemistry, acting as a potent nucleophile and a precursor to hydrazones, which can undergo a variety of cyclization reactions.[1][2] The presence of the allyl group provides a site for further synthetic modifications, such as isomerization, oxidation, or participation in pericyclic reactions, thereby increasing the molecular diversity of the resulting heterocyclic products. The non-hydrogen atoms of the core structure are nearly coplanar, which can influence the packing and intermolecular interactions in the solid state.[3][4] This combination of features makes **4-(Allyloxy)benzohydrazide** an attractive starting material for medicinal chemists and drug development professionals aiming to create novel compounds with potential biological activity.[5][6]

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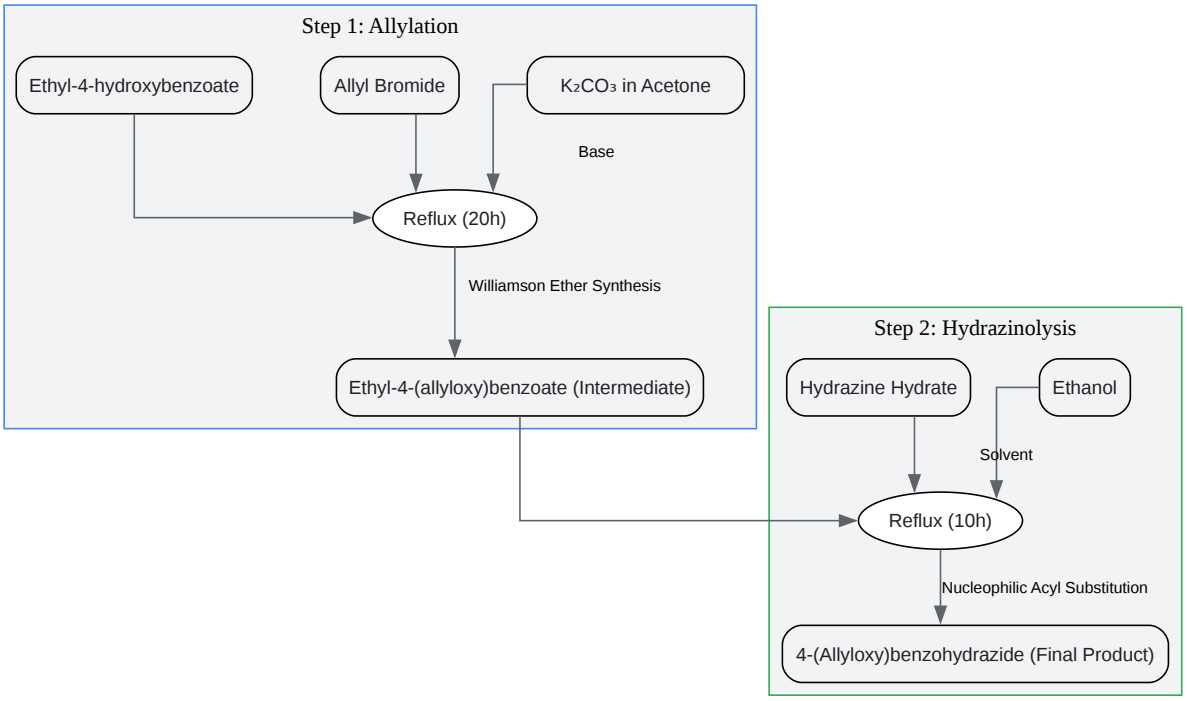
This application note details the synthesis of the **4-(Allyloxy)benzohydrazide** precursor and provides validated protocols for its subsequent use in the construction of 1,3,4-oxadiazole and pyrazole ring systems—two classes of heterocycles of significant pharmacological importance. [7][8]

Part 1: Synthesis of the Precursor: 4-(Allyloxy)benzohydrazide

The synthesis of **4-(Allyloxy)benzohydrazide** is a straightforward two-step process commencing from commercially available ethyl-4-hydroxybenzoate. The procedure involves an initial Williamson ether synthesis followed by hydrazinolysis of the resulting ester.

Workflow for the Synthesis of 4-(Allyloxy)benzohydrazide

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Caption: Synthetic pathway for **4-(Allyloxy)benzohydrazide**.

Protocol 1: Preparation of 4-(Allyloxy)benzohydrazide

This protocol is adapted from the procedure described by Khan et al.[1][4]

Step 1: Synthesis of Ethyl-4-(allyloxy)benzoate

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- To a 250 mL round-bottom flask, add ethyl-4-hydroxybenzoate (8.3 g, 50 mmol), anhydrous potassium carbonate (13.8 g, 100 mmol), and acetone (100 mL).
  - Rationale: Potassium carbonate acts as a base to deprotonate the phenolic hydroxyl group, forming a phenoxide ion which is a potent nucleophile for the subsequent S_n2 reaction. Acetone is a suitable polar aprotic solvent for this type of reaction.
- Add allyl bromide (6.0 g, 50 mmol) to the mixture.
- Fit the flask with a reflux condenser and heat the mixture to reflux for 20 hours with continuous stirring.
- After cooling to room temperature, filter the mixture to remove the potassium salts.
- Remove the acetone from the filtrate under reduced pressure using a rotary evaporator to yield a colorless oily mass, which is the crude ethyl-4-(allyloxy)benzoate. This intermediate is typically used in the next step without further purification.

Step 2: Synthesis of **4-(Allyloxy)benzohydrazide**

- Transfer the crude ethyl-4-(allyloxy)benzoate to a 100 mL round-bottom flask.
- Add ethanol (40 mL) and hydrazine hydrate (5.0 g, 100 mmol).[1][2]
  - Rationale: Hydrazine hydrate is a strong nucleophile that attacks the electrophilic carbonyl carbon of the ester, leading to the displacement of the ethoxy group and the formation of the more stable hydrazide. Ethanol serves as the reaction solvent.
- Fit the flask with a reflux condenser and heat the mixture to reflux for 10 hours.
- Allow the reaction mixture to cool and stand overnight. The product will crystallize from the solution.
- Collect the colorless crystals by filtration, wash them with a small amount of cold ethanol, and dry them.
- The expected yield is approximately 7.0 g (73%), with a melting point of 355–356 K.[1][4]

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Reagent/Parameter	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass	Role
Ethyl-4-hydroxybenzoate	166.17	50	8.3 g	Starting Material
Allyl Bromide	120.98	50	6.0 g	Alkylating Agent
Potassium Carbonate	138.21	100	13.8 g	Base
Acetone	58.08	-	100 mL	Solvent (Step 1)
Hydrazine Hydrate	50.06	100	5.0 g	Nucleophile
Ethanol	46.07	-	40 mL	Solvent (Step 2)
Reaction Time	-	-	20h (Step 1), 10h (Step 2)	-
Expected Yield	192.22	~36.5	~7.0 g (73%)	Product

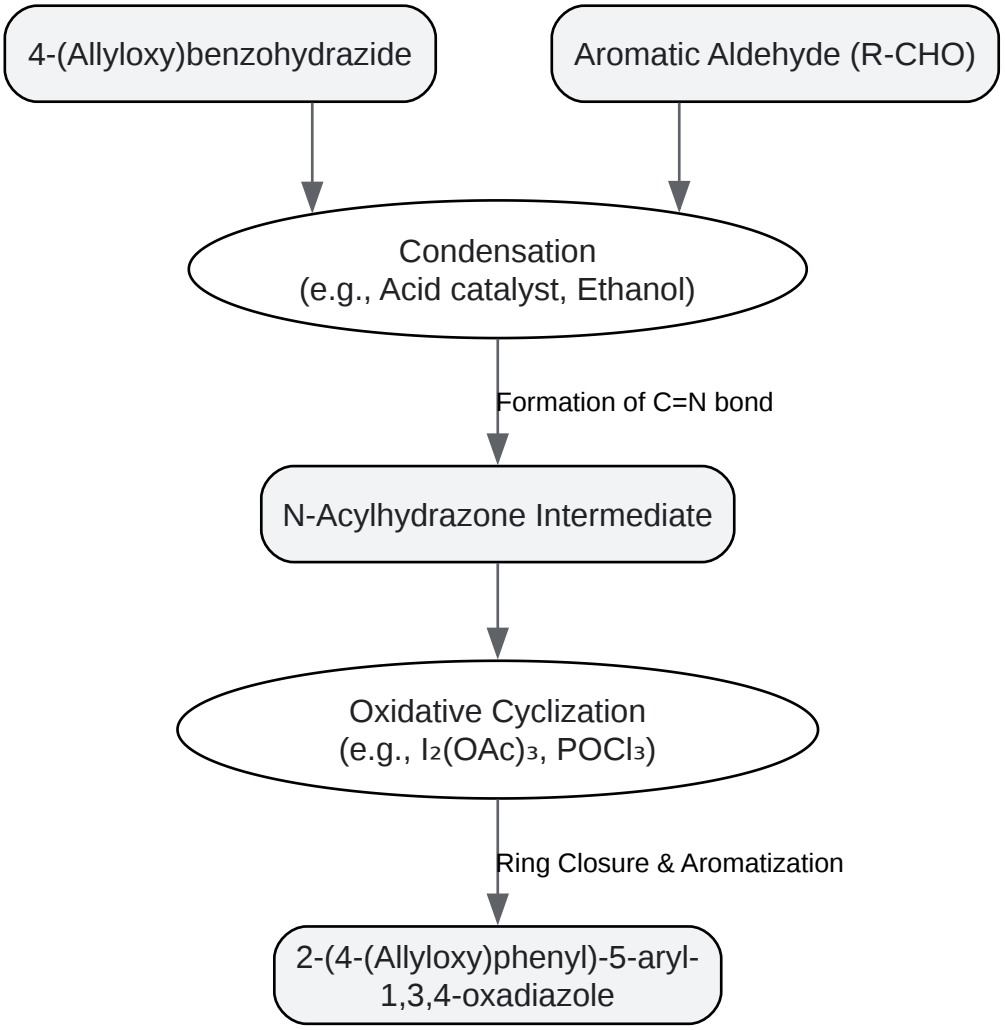
Part 2: Synthesis of 1,3,4-Oxadiazoles

1,3,4-Oxadiazoles are a class of five-membered heterocycles known for their broad spectrum of biological activities.[5][7] A common and effective method for their synthesis involves the cyclization of N-acylhydrazones, which are readily prepared from benzohydrazides.

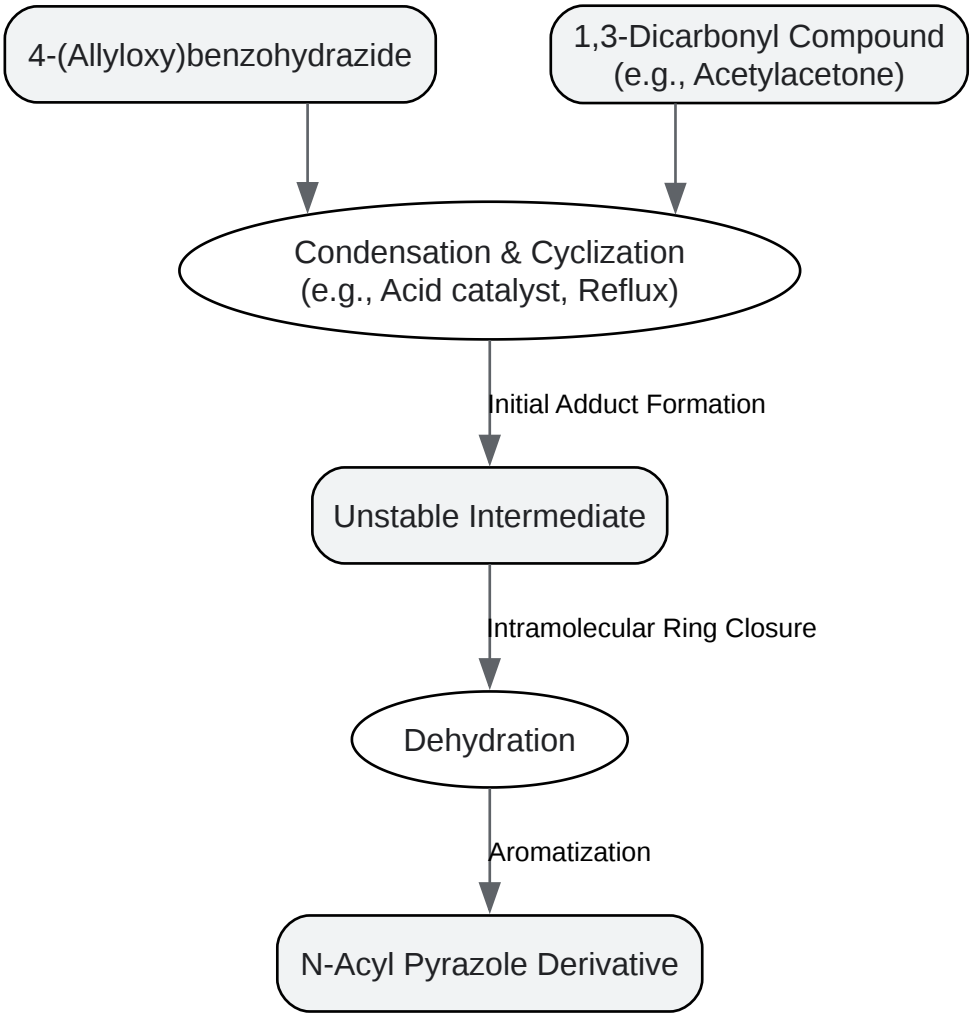
General Mechanism: From Hydrazide to 1,3,4-Oxadiazole

The transformation begins with the condensation of **4-(allyloxy)benzohydrazide** with an aromatic aldehyde to form an N-acylhydrazone intermediate. This intermediate then undergoes oxidative cyclization, often promoted by a suitable oxidizing agent, to yield the 2,5-disubstituted 1,3,4-oxadiazole. This dehydrative cyclization can also be achieved using reagents like phosphorus oxychloride ($POCl_3$) or polyphosphoric acid (PPA).[7]

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